

# Application Notes and Protocols for Labeling Antibodies with Amine-Reactive Cy5.5

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## Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B12321000

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## Introduction

This document provides a detailed protocol for the covalent labeling of antibodies with the far-red fluorescent dye, Cy5.5. While the user specified **Cy5.5-COOH chloride**, direct conjugation of antibodies with a carboxylic acid moiety is not a standard laboratory procedure as it requires chemical activation to react with the amine groups on the antibody. The widely adopted and recommended method involves the use of an amine-reactive derivative, typically the N-hydroxysuccinimidyl (NHS) ester of Cy5.5 (Cy5.5-NHS ester). This protocol will, therefore, focus on the use of Cy5.5-NHS ester for labeling primary amines (specifically, the  $\epsilon$ -amino groups of lysine residues) on an antibody.

The resulting Cy5.5-labeled antibody conjugates are ideal for a variety of fluorescence-based applications, including flow cytometry, immunofluorescence microscopy, and in vivo imaging, due to the high extinction coefficient and emission in the far-red spectrum, which minimizes autofluorescence from biological samples.[1][2]

## Materials and Reagents

Reagent/Material	Specifications	Storage
Antibody	Purified, in amine-free buffer (e.g., PBS)	2-8°C or -20°C
Cy5.5-NHS ester	Lyophilized powder	≤ -20°C, desiccated, protected from light
Anhydrous Dimethyl Sulfoxide (DMSO)	High-purity	Room temperature, desiccated
Reaction Buffer	0.1 M Sodium Bicarbonate, pH 8.5-9.0	Room temperature
Quenching Reagent	1 M Tris-HCl, pH 8.0 or 1.5 M Hydroxylamine, pH 8.5	Room temperature
Purification Column	e.g., Sephadex™ G-25, BioGel® P-30, or spin desalting columns (7K MWCO)	Room temperature
Collection Tubes	1.5 mL microcentrifuge tubes	Room temperature
Spectrophotometer	Capable of measuring absorbance at 280 nm and ~675 nm	N/A
Quartz Cuvette	UV-transparent	N/A

## Experimental Protocols

### Antibody Preparation

It is critical to ensure the antibody is in a buffer free of primary amines (e.g., Tris, glycine) and stabilizing proteins like bovine serum albumin (BSA) or gelatin, as these will compete with the antibody for reaction with the Cy5.5-NHS ester.[2][3]

- If the antibody solution contains interfering substances, it must be purified. This can be achieved through dialysis against 1X PBS (pH 7.2-7.4) or by using an antibody purification kit.[3]

- The recommended antibody concentration for labeling is 2-10 mg/mL.[4]

## Preparation of Cy5.5-NHS Ester Stock Solution

- Allow the vial of Cy5.5-NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.
- Prepare a 10 mg/mL stock solution of the Cy5.5-NHS ester by dissolving it in anhydrous DMSO.[5][6] This should be done immediately before use as NHS esters are susceptible to hydrolysis.[6]

## Antibody Labeling Reaction

The efficiency of the labeling reaction is dependent on the pH of the reaction buffer and the molar ratio of dye to antibody.

- pH Adjustment: For optimal labeling, the pH of the antibody solution should be between 8.0 and 9.0.[7] Add 1/10th volume of 1 M sodium bicarbonate buffer (pH 8.5-9.0) to your antibody solution. For example, add 10  $\mu$ L of 1 M sodium bicarbonate to 100  $\mu$ L of antibody solution.[2]
- Molar Ratio Calculation: The optimal molar ratio of Cy5.5-NHS ester to antibody can vary. A common starting point is a 10:1 to 20:1 molar ratio of dye to antibody.[8][9] This ratio may need to be optimized to achieve the desired degree of labeling.
- Reaction: While gently vortexing the antibody solution, slowly add the calculated amount of the Cy5.5-NHS ester stock solution.
- Incubation: Incubate the reaction mixture for 1 hour at room temperature with continuous stirring or rotation, protected from light.[5][6]

## Quenching the Reaction (Optional)

To stop the labeling reaction, a quenching reagent can be added.

- Add 1/10th volume of 1 M Tris-HCl (pH 8.0) or 1.5 M hydroxylamine (pH 8.5) to the reaction mixture.[1]

- Incubate for 10-30 minutes at room temperature.[1]

## Purification of the Labeled Antibody

It is essential to remove any unconjugated Cy5.5 dye from the labeled antibody. This can be achieved using size exclusion chromatography.

- Equilibrate the desalting column (e.g., Sephadex G-25) with 1X PBS (pH 7.2-7.4).[5]
- Apply the reaction mixture to the top of the column.
- Elute the labeled antibody with 1X PBS. The labeled antibody will be in the first colored fraction to elute from the column. The smaller, unconjugated dye molecules will elute later.
- Collect the fractions containing the labeled antibody.

## Determination of the Degree of Labeling (DOL)

The Degree of Labeling (DOL) is the average number of dye molecules conjugated to each antibody molecule. An optimal DOL is typically between 2 and 10.[10][11]

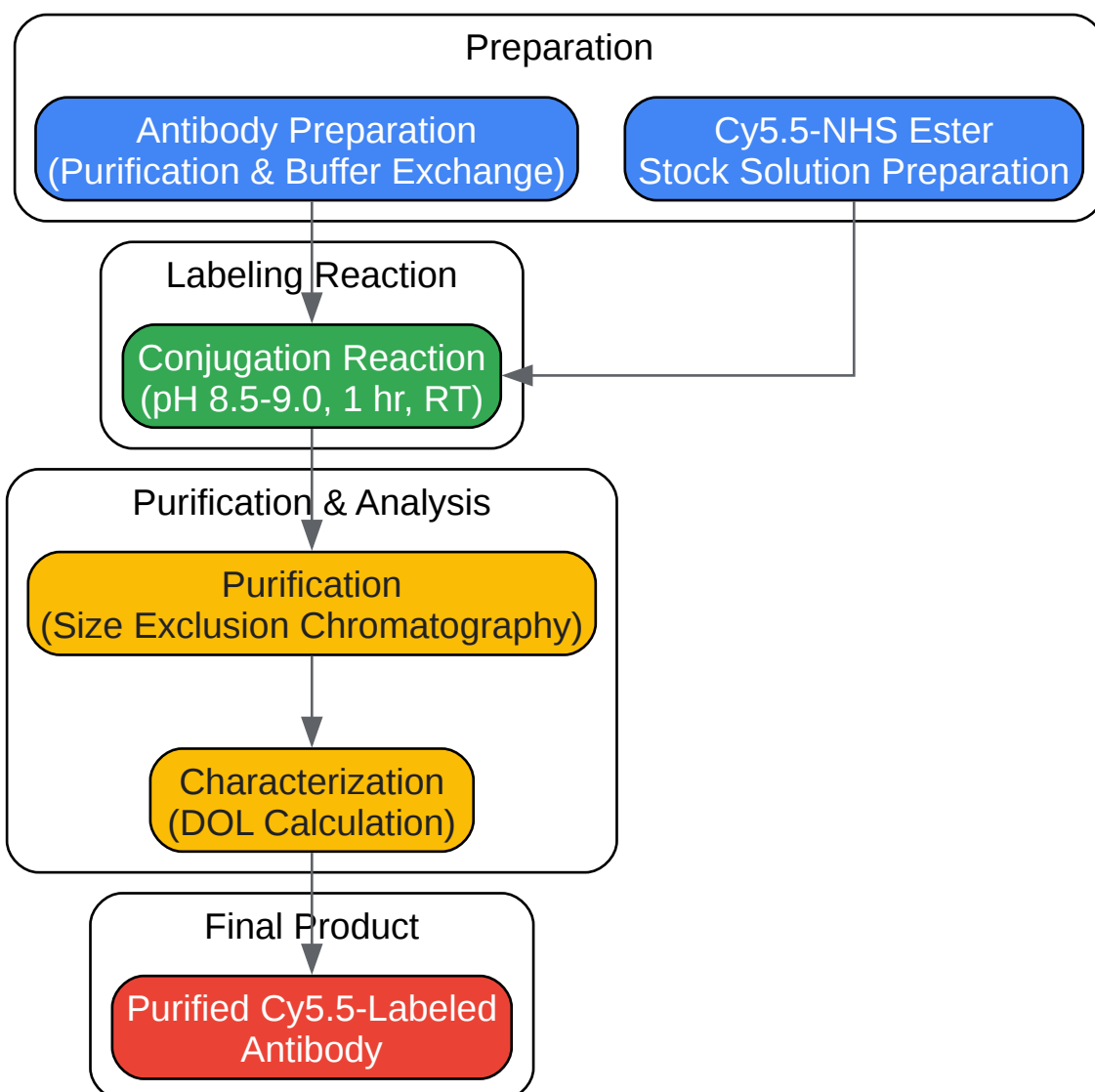
- Spectrophotometric Measurement:
  - Measure the absorbance of the purified, labeled antibody solution at 280 nm (A<sub>280</sub>) and at the maximum absorbance of Cy5.5 (approximately 675 nm, A<sub>max</sub>).[12][13]
- Calculations:
  - The concentration of the antibody is calculated using the following formula: Antibody Concentration (M) =  $[A_{280} - (A_{max} \times CF)] / \epsilon_{\text{antibody}}$  Where:
    - A<sub>280</sub> is the absorbance of the conjugate at 280 nm.
    - A<sub>max</sub> is the absorbance of the conjugate at the absorption maximum of Cy5.5 (~675 nm).
    - CF is the correction factor for the absorbance of Cy5.5 at 280 nm (A<sub>280</sub> / A<sub>max</sub> of the free dye). For Cy5.5, this is approximately 0.05.

- $\epsilon$ antibody is the molar extinction coefficient of the antibody at 280 nm. For a typical IgG, this is approximately 210,000 M<sup>-1</sup>cm<sup>-1</sup>.[\[11\]](#)
- The concentration of the Cy5.5 dye is calculated as:  $\text{Cy5.5 Concentration (M)} = A_{\text{max}} / \epsilon_{\text{Cy5.5}}$  Where:
  - $\epsilon_{\text{Cy5.5}}$  is the molar extinction coefficient of Cy5.5 at its  $A_{\text{max}}$  (~250,000 M<sup>-1</sup>cm<sup>-1</sup>).
- The Degree of Labeling is then calculated as:  $\text{DOL} = \text{Cy5.5 Concentration (M)} / \text{Antibody Concentration (M)}$

## Quantitative Data Summary

Parameter	Recommended Value
Antibody Concentration	2 - 10 mg/mL
Reaction Buffer pH	8.0 - 9.0
Molar Ratio (Dye:Antibody)	10:1 to 20:1 (to be optimized)
Incubation Time	1 hour
Incubation Temperature	Room Temperature
Optimal Degree of Labeling (DOL)	2 - 10

## Experimental Workflow Diagram



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Caption: Workflow for labeling antibodies with Cy5.5-NHS ester.

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## References

- [1. sinobiological.com \[sinobiological.com\]](https://sinobiological.com)
- [2. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [3. bidmc.org \[bidmc.org\]](https://bidmc.org)
- [4. docs.aatbio.com \[docs.aatbio.com\]](https://docs.aatbio.com)
- [5. Amine-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
- [6. Conjugation Protocol for Amine Reactive Dyes \[bio-techne.com\]](#)
- [7. bocsci.com \[bocsci.com\]](https://bocsci.com)
- [8. Antibody Labeling with Fluorescent Dyes Using Magnetic Protein A and Protein G Beads - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. docs.aatbio.com \[docs.aatbio.com\]](https://docs.aatbio.com)
- [10. Degree of Labeling \(DOL\) Calculator | AAT Bioquest \[aatbio.com\]](#)
- [11. How to Determine the Degree of Labeling | AAT Bioquest \[aatbio.com\]](#)
- [12. Degree of labeling \(DOL\) step by step \[abberior.rocks\]](https://abberior.rocks)
- [13. info.gbiosciences.com \[info.gbiosciences.com\]](https://info.gbiosciences.com)
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